

# An In-depth Technical Guide to the Chemical Properties of Oil Orange SS

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Oil Orange SS**, also known as Solvent Orange 2 or 1-(o-tolylazo)-2-naphthol. The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this azo dye.

## **Core Chemical Identity and Physical Properties**

**Oil Orange SS** is a synthetic monoazo dye characterized by its vibrant orange-red hue. It belongs to the family of solvent dyes, indicating its solubility in organic solvents rather than water.[1] Its chemical structure consists of a tolyl group linked to a naphthol moiety through an azo bridge (-N=N-).

#### General and Physical Properties of Oil Orange SS



Property	Value	References
Chemical Name	1-[(2- methylphenyl)diazenyl]naphtha len-2-ol	[2]
Synonyms	Solvent Orange 2, C.I. 12100, Orange OT	[1][2]
CAS Number	2646-17-5	[1]
Chemical Formula	C17H14N2O	[1]
Molecular Weight	262.31 g/mol	[1][3]
Appearance	Orange to red powder or red needles.	[1][2]
Melting Point	124-132 °C	[1][3]
Boiling Point	Data not available	[4]
Density	Data not available	[4]
Vapor Pressure	Data not available	[4]

## **Solubility Profile**

**Oil Orange SS** is sparingly soluble in water but exhibits good solubility in various organic solvents. This property is characteristic of solvent dyes and is crucial for its application in non-aqueous systems.[5]

## **Solubility Data for Oil Orange SS**



Solvent	Solubility	References
Water	< 1 mg/mL at 20 °C	[4]
Ethanol	Soluble	[6]
Acetone	Soluble	[6]
Benzene	Soluble	
Chloroform	Soluble	_
Toluene	Soluble	[6]

## **Spectroscopic Properties**

The color of **Oil Orange SS** arises from its extended system of conjugated double bonds, which allows it to absorb light in the visible region of the electromagnetic spectrum.

**UV-Visible Spectroscopic Data** 

Parameter	Value "	Reference
λmax (in Methanol)	487-491 nm	[7]

#### **Experimental Protocols**

The following sections detail the methodologies for key experiments related to the chemical characterization of **Oil Orange SS**.

## Synthesis of Oil Orange SS

**Oil Orange SS** is synthesized via a diazotization reaction followed by an azo coupling. The general procedure involves the diazotization of o-toluidine, which is then coupled with 2-naphthol.[8][9]

#### Materials:

o-Toluidine

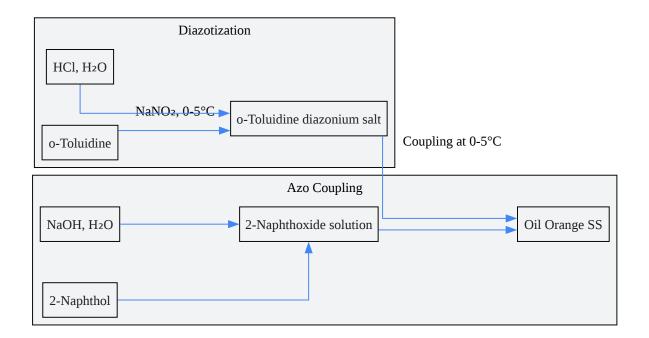


- Sodium nitrite (NaNO<sub>2</sub>)
- Hydrochloric acid (HCl)
- 2-Naphthol
- Sodium hydroxide (NaOH)
- Ice

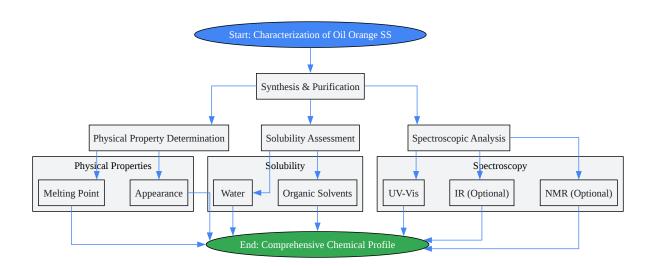
#### Procedure:

- Diazotization of o-Toluidine:
  - 1. Dissolve o-toluidine in a solution of hydrochloric acid and water.
  - 2. Cool the solution to 0-5 °C in an ice bath.
  - 3. Slowly add a cold aqueous solution of sodium nitrite to the o-toluidine solution while maintaining the temperature between 0-5 °C. Stir continuously. The resulting solution contains the diazonium salt of o-toluidine.
- · Azo Coupling:
  - 1. Dissolve 2-naphthol in an aqueous solution of sodium hydroxide.
  - 2. Cool this solution to 0-5 °C in an ice bath.
  - 3. Slowly add the cold diazonium salt solution to the 2-naphthol solution with vigorous stirring, while maintaining the temperature below 5 °C.
  - 4. A colored precipitate of **Oil Orange SS** will form.
  - 5. Filter the precipitate, wash it with cold water, and dry it. Recrystallization from a suitable solvent like ethanol can be performed for purification.









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